Cross-Reactivity Profiling of Oxane-4-Sulfonyl Fluoride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Oxane-4-sulfonyl fluoride*
CAS No.:	*1334148-27-4*
Cat. No.:	*B1423514*

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Executive Summary: The "Sleeping Beauty" Warhead

Oxane-4-sulfonyl fluoride (Tetrahydro-2H-pyran-4-sulfonyl fluoride; CAS 1334148-27-4) represents a distinct class of aliphatic heterocyclic SuFEx (Sulfur-Fluoride Exchange) warheads. Unlike traditional aryl sulfonyl fluorides (e.g., PMSF) which are often indiscriminately reactive, **Oxane-4-sulfonyl fluoride** exhibits "sleeping beauty" reactivity: it remains kinetically inert in aqueous physiological buffers but reacts rapidly upon specific protein binding events that stabilize the transition state.

This guide details the chemoproteomic profiling of this warhead, comparing its selectivity landscape against standard covalent electrophiles. It is designed for medicinal chemists and chemical biologists seeking to utilize **Oxane-4-sulfonyl fluoride** for Targeted Covalent Inhibition (TCI) or Fragment-Based Drug Discovery (FBDD).

Comparative Analysis: Warhead Performance

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To understand the utility of **Oxane-4-sulfonyl fluoride**, it must be benchmarked against standard electrophiles used in chemical biology.

Table 1: Electrophile Reactivity & Selectivity Matrix

Feature	Oxane-4-sulfonyl fluoride	PMSF (Aryl Sulfonyl Fluoride)	Iodoacetamide / Acrylamide
Chemical Class	Aliphatic Heterocyclic SuFEx	Aryl SuFEx	Alkylating Agent / Michael Acceptor
Primary Residue Targets	Tyr, Lys, His, Ser (Context-dependent)	Ser, Tyr, Lys, His (Broad)	Cys (Dominant), Lys (High pH)
Aqueous Stability (t½)	High (>24h at pH 7.4)	Low (~1-2h at pH 7.5)	Moderate to High
Reactivity Driver	Proximity-induced (H-bond assisted)	Electronic activation (Resonance)	Nucleophilicity of thiol
Intrinsic Selectivity	High (Requires specific pocket fit)	Low (Promiscuous)	Moderate (Thiol specific)
Metabolic Liability	Low (Stable to plasma esterases)	High (Rapid hydrolysis)	Glutathione conjugation

Mechanistic Insight: The Aliphatic Advantage

The tetrahydropyran (oxane) ring functions as a non-aromatic, polar scaffold. Unlike the phenyl ring in PMSF, the oxane ring does not withdraw electrons via resonance. This results in a stronger S-F bond that resists spontaneous hydrolysis. Reaction occurs only when a protein environment (e.g., an oxyanion hole or a basic residue) activates the fluoride leaving group or deprotonates the nucleophile (Tyr-OH

Tyr-O

).

Experimental Workflow: Chemoproteomic Profiling (ABPP)

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To profile the cross-reactivity of **Oxane-4-sulfonyl fluoride**, we utilize Competitive Activity-Based Protein Profiling (ABPP). This method infers target engagement by measuring the loss of labeling by a broad-spectrum probe.

Phase A: Probe Selection

Since **Oxane-4-sulfonyl fluoride** is the fragment of interest, we use a Desthiobiotin-ATP or a Broad-Spectrum Fluorophosphonate (FP-biotin) probe as the competitor, depending on the target class (Kinases vs. Serine Hydrolases). Alternatively, a "clickable" analog of Oxane-4-SF (e.g., with an alkyne handle) enables Direct ABPP.

Protocol Selection:Competitive ABPP is recommended here as it does not require synthesizing a custom alkyne-analog of the oxane warhead immediately.

Phase B: Step-by-Step Protocol (Competitive ABPP)

Reagents:

- Lysate: HEK293T or Jurkat proteome (1 mg/mL).
- Compound: **Oxane-4-sulfonyl fluoride** (Stock: 100 mM in DMSO).
- Probe: FP-Rhodamine or FP-Biotin (Broad spectrum serine hydrolase probe).
- Buffer: PBS, pH 7.4.

Step 1: Proteome Treatment

- Aliquot 50 µL of cell lysate (1 mg/mL) into reaction tubes.
- Add **Oxane-4-sulfonyl fluoride** at varying concentrations (e.g., 1, 10, 50, 100 µM). Include a DMSO-only control.
- Incubate for 1 hour at 37°C. Note: The stability of the aliphatic SF allows longer incubation times compared to PMSF.

Step 2: Competitive Labeling

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- Add the broad-spectrum probe (e.g., FP-Rhodamine) to a final concentration of 2 µM.
- Incubate for 30 minutes at Room Temperature in the dark.

Step 3: Detection (Gel-Based)

- Quench reaction with 4x SDS-PAGE loading buffer.
- Boil for 5 mins at 95°C.
- Resolve on 10% SDS-PAGE gel.
- Image fluorescence. Targets engaged by Oxane-4-SF will show reduced fluorescence compared to DMSO control.

Step 4: Identification (Mass Spectrometry - LC-MS/MS) For precise site identification, replace fluorescent probe with Biotin-probe and perform Streptavidin enrichment.

- Enrichment: Incubate lysate + Compound + Biotin-Probe.
- Digestion: Precipitate proteins, redissolve in urea, reduce (DTT), alkylate (IAA), and digest with Trypsin.
- Avidin Pull-down: Capture biotinylated peptides on NeutrAvidin beads.
- Elution & Analysis: Elute peptides and analyze via LC-MS/MS (Orbitrap).
- Quantification: Calculate the Ratio (DMSO / Compound). A ratio > 2 indicates significant target engagement.

Visualization: Mechanism & Workflow

The following diagrams illustrate the SuFEx reaction mechanism specific to Tyrosine (a common target) and the ABPP workflow.

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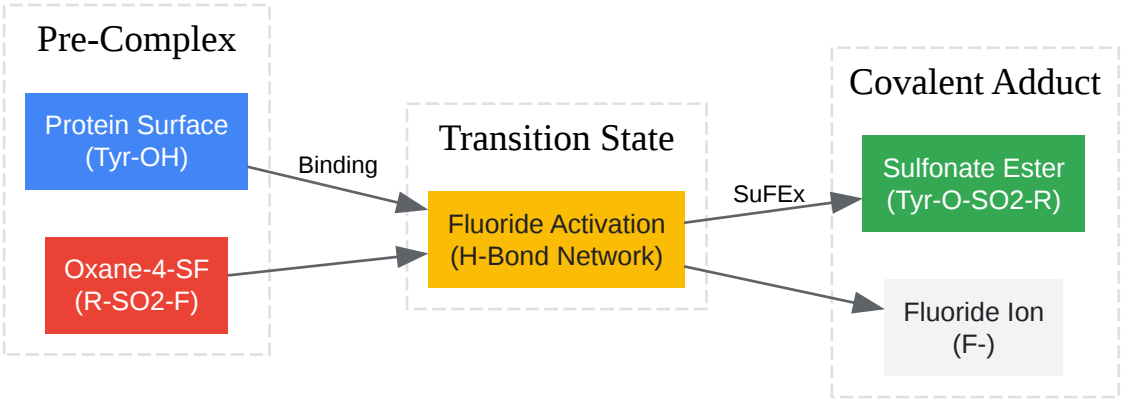

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Figure 1: Mechanism of SuFEx reaction between **Oxane-4-sulfonyl fluoride** and a Tyrosine residue. Note the requirement for environmental activation (Transition State).

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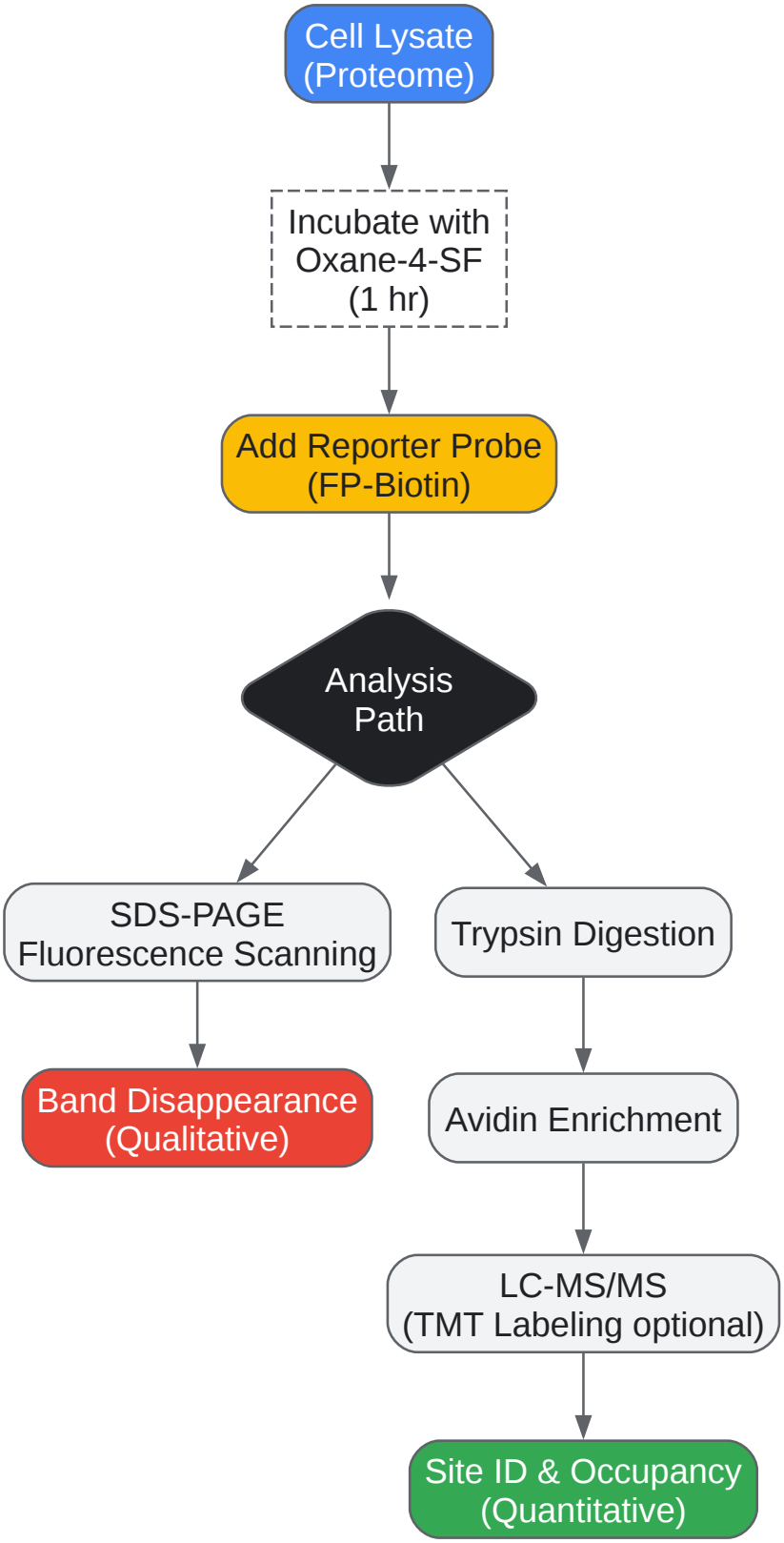

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Figure 2: Competitive Activity-Based Protein Profiling (ABPP) workflow for profiling **Oxane-4-sulfonyl fluoride** selectivity.

Data Interpretation & Troubleshooting

Interpreting Selectivity Scores

When analyzing MS data, calculate the Gini Index or Selectivity Score (S-score) for **Oxane-4-sulfonyl fluoride**.

- High Selectivity: The compound labels <10 proteins significantly at 10 µM.
- Cross-Reactivity Warning: If you observe labeling of highly abundant structural proteins (e.g., Tubulin, Actin) or broad labeling of kinases at conserved Lysines, the concentration is likely too high, forcing non-specific interactions.

Common Pitfalls

- pH Sensitivity: While stable, SuFEx rates are pH-dependent. Ensure buffers are strictly pH 7.4. Higher pH (>8.0) increases non-specific Lysine labeling.
- Quenching: Sulfonyl fluorides do not quench instantly with standard loading buffers. Ensure boiling is immediate and vigorous to stop the reaction for gel analysis.
- False Negatives: Because Oxane-4-SF is a "sleeping beauty" warhead, it may not react with a target unless it binds with high affinity. Lack of labeling does not mean lack of binding (non-covalent binding might occur without triggering the SuFEx reaction).

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